

Rutaevin 7-acetate CAS number and molecular weight

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Compound of Interest

Compound Name: Rutaevin 7-acetate

Cat. No.: B3029322

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In-Depth Technical Guide: Rutaevin 7-acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rutaevin 7-acetate is a naturally occurring limonoid, a class of chemically diverse tetranortriterpenoids found in citrus and other plant species. While specific research on **Rutaevin 7-acetate** is limited, its parent compounds and related limonoids have garnered interest for their potential biological activities. This guide provides the available technical data for **Rutaevin 7-acetate** and outlines a general framework for its potential extraction and study, based on established methodologies for limonoids.

Chemical and Physical Data

The fundamental chemical and physical properties of **Rutaevin 7-acetate** are summarized below. This information is critical for its identification, quantification, and use in experimental settings.

Parameter	Value	Reference
CAS Number	62306-81-4	[1][2][3]
Molecular Weight	528.55 g/mol	[2][3]
Molecular Formula	C28H32O10	[2][3]
Class	Limonoid	[1][2]

Biological Activity and Potential Applications

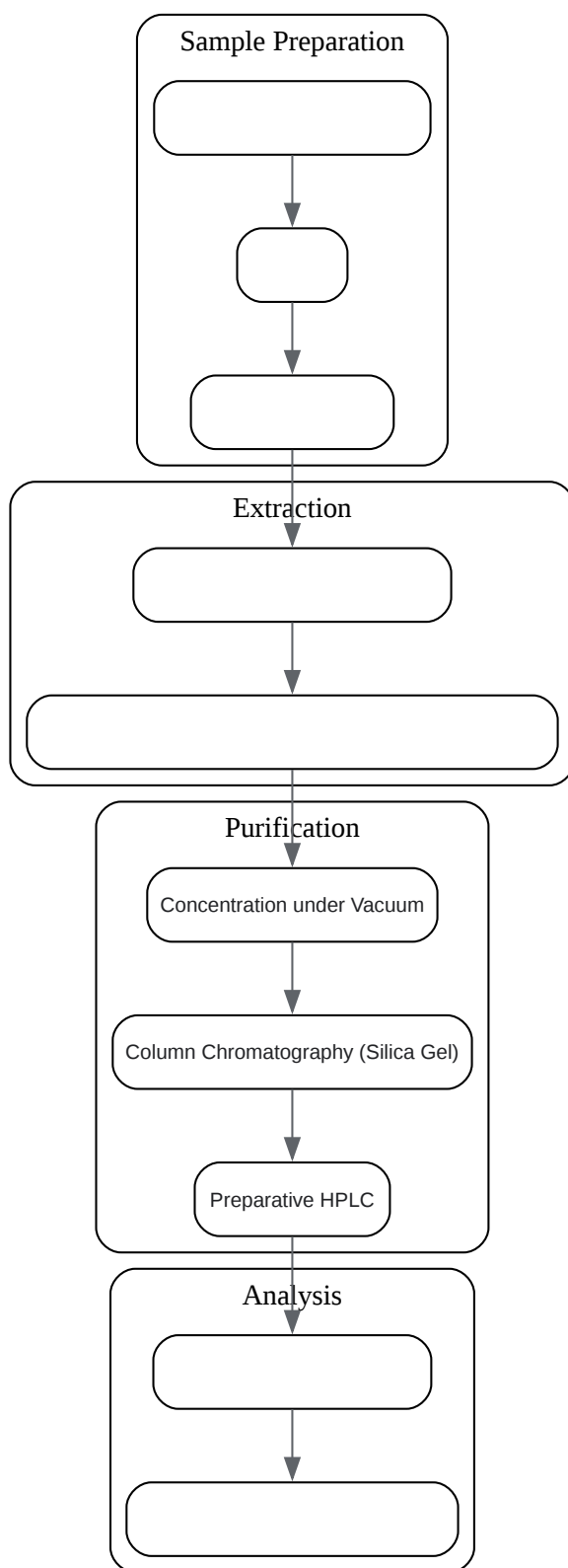
Detailed studies on the mechanism of action and specific biological activities of **Rutaevin 7-acetate** are not extensively available in peer-reviewed literature. However, vendor-supplied information suggests its potential for research in oncology. Specifically, it has been noted for its potential in studying the growth of both estrogen receptor-negative and estrogen receptor-positive human breast cancer cells[1]. This aligns with the broader research into limonoids, which have been investigated for various therapeutic properties.

Experimental Protocols

Specific, validated experimental protocols for the isolation, synthesis, or biological evaluation of **Rutaevin 7-acetate** are not readily available in the public domain. However, a generalized workflow for the extraction and isolation of limonoids from plant material can be described. Researchers may adapt the following general protocol for the extraction of **Rutaevin 7-acetate** from a relevant plant source, such as the seeds of *Microula sikkimensis*, where it has been identified[2].

Generalized Limonoid Extraction and Isolation Workflow

This workflow is a representative example and would require optimization for the specific target compound and plant matrix.



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Caption: Generalized workflow for the extraction and isolation of limonoids from a plant source.

Signaling Pathways

Currently, there is a lack of published research detailing the specific signaling pathways modulated by **Rutaevin 7-acetate**. Therefore, a diagram of its signaling pathway cannot be provided at this time. Future research would be necessary to elucidate its mechanism of action and its effects on cellular signaling cascades.

Conclusion

Rutaevin 7-acetate is a limonoid with known chemical properties but limited publicly available biological data. While its potential in cancer research has been suggested, further investigation is required to substantiate these claims and to understand its mechanism of action. The provided generalized experimental workflow for limonoid isolation offers a starting point for researchers interested in studying this compound. The lack of detailed information highlights an opportunity for novel research to characterize the bioactivity and therapeutic potential of **Rutaevin 7-acetate**.

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References

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